

handling and safety precautions for 4-Chlorobutan-2-ol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

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Hazard Identification

Based on the classification of 4-Chloro-1-butanol, the related compound is considered hazardous and poses several health and physical risks [1].

The table below summarizes the hazard classification and corresponding warning symbols (pictograms):

Hazard Class	Category	Signal Word	Pictogram
Flammable Liquids	3	Warning	
Acute Toxicity (Oral)	4		
Skin Irritation	2		
Eye Irritation	2		
Specific Target Organ Toxicity (Single Exposure)	3		

Hazard Statements [1]:

- H226:** Flammable liquid and vapour.

- **H302:** Harmful if swallowed.
- **H315:** Causes skin irritation.
- **H319:** Causes serious eye irritation.
- **H335:** May cause respiratory irritation.
- **H351:** Suspected of causing cancer.

Handling, Storage, and Exposure Controls

Safe Handling Precautions [1]:

- Handle in a well-ventilated place.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, mist, or vapors.
- Use non-sparking tools and take measures to prevent static discharge.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Personal Protective Equipment (PPE) [1]:

- **Eye/Face Protection:** Wear tightly fitting safety goggles.
- **Skin Protection:** Wear fire-resistant and impervious clothing and protective gloves.
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator.

Storage Conditions [1] [2]:

- Store in a cool, well-ventilated place.
- Keep the container tightly sealed and locked up.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store separately from oxidizing agents and foodstuffs [2].

Physical and Chemical Properties The following quantitative data is primarily for 4-Chloro-1-butanol and is provided for reference [1] [2]:

Property	Value
Physical State	Liquid
Appearance	Clear, colorless to light yellow

Property	Value
Molecular Formula	C ₄ H ₉ ClO
Molecular Weight	108.57 g/mol
Boiling Point	162°C
Flash Point	36°C
Density	1.089 g/cm ³
Solubility	Soluble in methanol, chloroform, and dimethyl sulfoxide

First Aid and Firefighting Measures

First Aid Measures [1]:

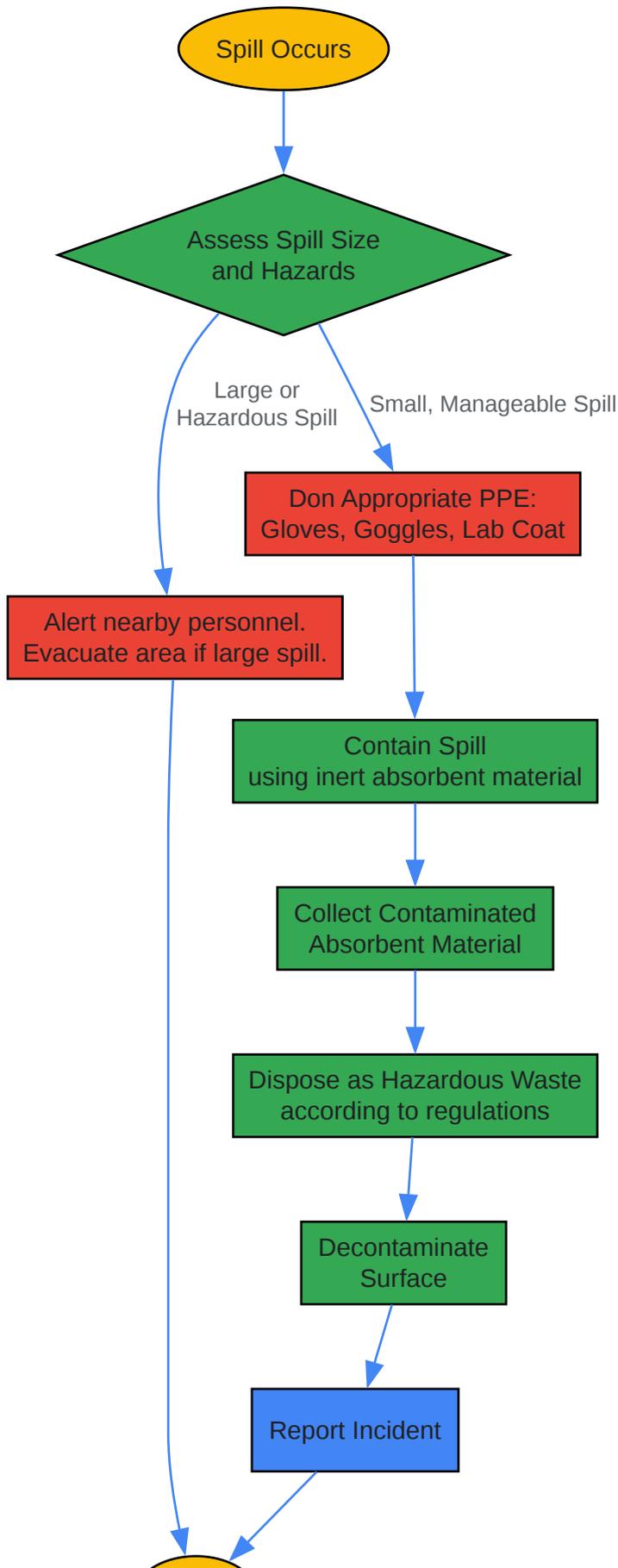
- **Inhalation:** Move person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- **Skin Contact:** Take off contaminated clothing immediately and wash skin with plenty of soap and water. Consult a doctor.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Consult a doctor.
- **Ingestion:** Rinse mouth with water. Do **NOT** induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or poison control center immediately.

Firefighting Measures [1]:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Hazards:** Flammable liquid and vapour.
- **Protection for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary.

Experimental Workflow for Spill Response

The following diagram outlines the logical steps and key decision points for responding to an accidental spill of this chemical, based on the general safety guidelines.



End

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Frequently Asked Questions (FAQs)

Q1: What is the most critical physical hazard when working with this compound? The most critical physical hazard is its **flammability** (Flash point: 36°C) [1]. It is essential to keep it away from heat, sparks, open flames, and hot surfaces, and to ground equipment to prevent static discharge [1].

Q2: What should I do immediately if I get some on my skin? Immediately remove contaminated clothing and wash the affected skin thoroughly with plenty of soap and water. It is advised to consult a doctor after initial first aid [1].

Q3: How should waste material and empty containers be handled? Adhered or collected waste material should be disposed of promptly in accordance with local regulations. Contents and containers must be disposed of at an appropriate treatment and disposal facility [1].

Critical Disclaimer on Information

The safety information provided here is primarily sourced from the Safety Data Sheet for **4-Chloro-1-butanol** (CAS 928-51-8) [1]. While this is a closely related compound, the specific handling and toxicity profile for **4-Chlorobutan-2-ol** (CAS 2203-34-1) [3] may differ.

Before working with 4-Chlorobutan-2-ol, you must:

- Obtain and consult the official, product-specific Safety Data Sheet (SDS) from your chemical supplier.
- Conduct a risk assessment tailored to your specific experimental setup.
- Adhere to all local institutional safety protocols and regulations.

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References

1. -Chloro-1-butanol - Safety Data Sheet [chemicalbook.com]
2. -Chloro-1-butanol, tech. 85% 50 g | Buy Online | Fisher Scientific [fishersci.com]
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